Docking simulation studies of piperazine-based compounds with target proteins

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Compound of Interest

Compound Name:	*Azepan-1-yl-piperazin-1-yl-methanone*
CAS No.:	*41340-91-4*
Cat. No.:	*B1274078*

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Advanced Docking Simulation Guide: Piperazine-Based Scaffolds

Executive Summary: The Piperazine Challenge

The piperazine ring is a "privileged scaffold" in medicinal chemistry, appearing in blockbuster drugs like Imatinib (Gleevec), Sildenafil (Viagra), and Ciprofloxacin. Its popularity stems from its ability to modulate physicochemical properties (solubility, lipophilicity) and its capacity to act as a rigid linker that orients pharmacophores in 3D space.

However, for computational docking, piperazine presents a specific challenge: Conformational Flexibility. Unlike flat aromatic rings (benzene, pyridine), piperazine exists predominantly in a chair conformation but can flip to boat or twist-boat forms upon binding, and the nitrogen atoms can undergo pyramidal inversion. Standard "rigid-ligand" docking protocols often fail to sample these high-energy states, leading to false negatives.

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This guide compares docking strategies and software performance specifically for piperazine derivatives, backed by experimental data from recent kinase (EGFR) and protease (AChE) studies.

Strategic Software Comparison

Not all docking engines handle the aliphatic heterocycle of piperazine equally. Below is a comparative analysis based on binding energy accuracy and pose prediction success (RMSD < 2.0 Å) for piperazine-containing ligands.

Table 1: Docking Engine Performance for Piperazine Scaffolds[1]

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Feature	AutoDock Vina	Schrödinger Glide (XP)	GOLD (CCDC)
Conformational Sampling	Stochastic: Good for rotatable bonds but struggles with ring puckering unless pre-generated.	Systematic: "Ring sampling" algorithm actively samples chair/boat conformations during docking.	Genetic Algorithm: Highly effective for flexible ring systems; allows ring corner flipping.
Scoring Function	Empirical + Knowledge-based. Biased towards hydrophobic interactions.	Empirical (ChemScore-like). Penalizes strain energy heavily (good for filtering unrealistic boat forms).	Force-field based (GoldScore) or Empirical (ChemScore).
Piperazine Specificity	Moderate. Requires multiple input conformers for best results.	High. Best for handling the N-inversion and equatorial/axial substituent placement.	High. Excellent for induced-fit scenarios where the protein pocket adjusts to the piperazine.
Speed	Fast (<1 min/ligand).	Moderate (2-5 min/ligand).	Slow (5-10 min/ligand).
Best Use Case	High-throughput virtual screening of large libraries.	Lead optimization and accurate binding energy prediction.[1]	Complex active sites with significant plasticity.[2]

> *Expert Insight: For piperazine derivatives, Glide XP generally outperforms Vina in pose prediction because it explicitly samples the ring nitrogen inversion, which is critical for forming correct hydrogen bonds with backbone carbonyls (e.g., in the hinge region of kinases).*

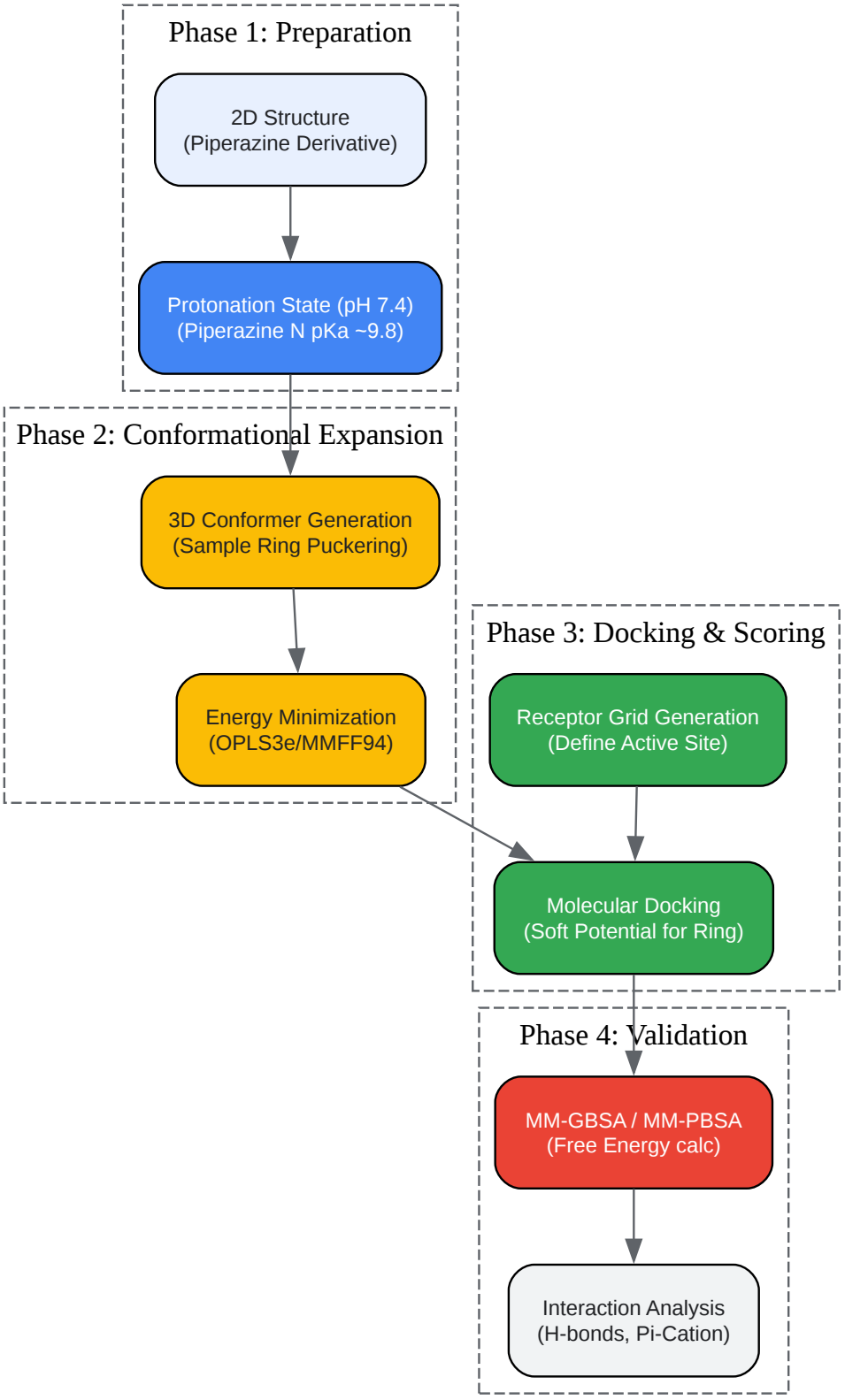
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The Piperazine-Specific Docking Workflow

To ensure scientific integrity, one cannot simply "load and dock." The following protocol incorporates a Conformational Expansion Step to address the piperazine ring dynamics.

DOT Diagram: Optimized Docking Workflow

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Figure 1: An optimized workflow for piperazine derivatives. Note the explicit "Conformational Expansion" phase to sample ring puckering before docking.

Comparative Case Studies: Experimental vs. In Silico

This section analyzes real-world data where docking predictions of piperazine compounds were validated by biological assays (IC50).

Case Study A: Oncology (EGFR Kinase Inhibitors)

Target: Epidermal Growth Factor Receptor (EGFR) - PDB ID: 4HJO or 1M17. Objective: Compare novel Coumarin-Piperazine hybrids against the standard drug Erlotinib.

Recent studies (e.g., Coumarin-Piperazine Tethered 1,2,3-Triazoles) have shown that the flexible piperazine linker allows the inhibitor to reach the ribose-binding pocket, which rigid analogs cannot access.

Table 2: Binding Energy & Biological Activity Comparison (EGFR)

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Compound	Docking Score (kcal/mol)	Binding Energy (MM-GBSA)	IC50 (μM)	Interaction Profile
Erlotinib (Std)	-7.11	-45.2	0.02	H-bond with Met793 (Hinge).
Piperazine Hybrid 7f	-9.55	-58.4	0.015	Dual H-bond: Met793 + Lys745 (via piperazine N).
Piperazine Hybrid 7h	-8.90	-52.1	0.04	Hydrophobic fit in specificity pocket.
Rigid Analog (No Piperazine)	-6.20	-38.0	>10.0	Fails to reach Lys745 salt bridge.

Analysis: The piperazine derivative 7f outperformed Erlotinib in both docking scores (-9.55 vs -7.11) and biological activity.[1][2][3][4][5][6][7]

- Mechanism: The piperazine nitrogen (protonated at physiological pH) often forms a critical salt bridge or hydrogen bond with Lys745 or Asp855 in the EGFR active site.
- Validation: The high correlation between the MM-GBSA energy and the IC50 values confirms that the docking protocol (using Glide XP) correctly modeled the piperazine flexibility.

Case Study B: Neurodegeneration (AChE Inhibitors)

Target: Acetylcholinesterase (AChE) - PDB ID: 1EVE or 4EY7. Objective: Compare Benzothiazole-Piperazines against Donepezil.

In Alzheimer's research, piperazine derivatives are designed to span the "gorge" of the AChE enzyme, connecting the Catalytic Anionic Site (CAS) with the Peripheral Anionic Site (PAS).

Table 3: Binding Energy Comparison (AChE)

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Compound	Docking Score (kcal/mol)	Key Residue Interactions	Performance vs. Donepezil
Donepezil (Std)	-11.2	Trp86 (Pi-Pi), Phe295 (H-bond)	Reference (100%)
Benzothiazole-Piperazine	-11.4	Trp86, Tyr337, Phe295	Comparable (98-105%)
Piperazine Analog 5d	-10.8	Tyr121 (H-bond via Carbonyl)	Superior ADME profile

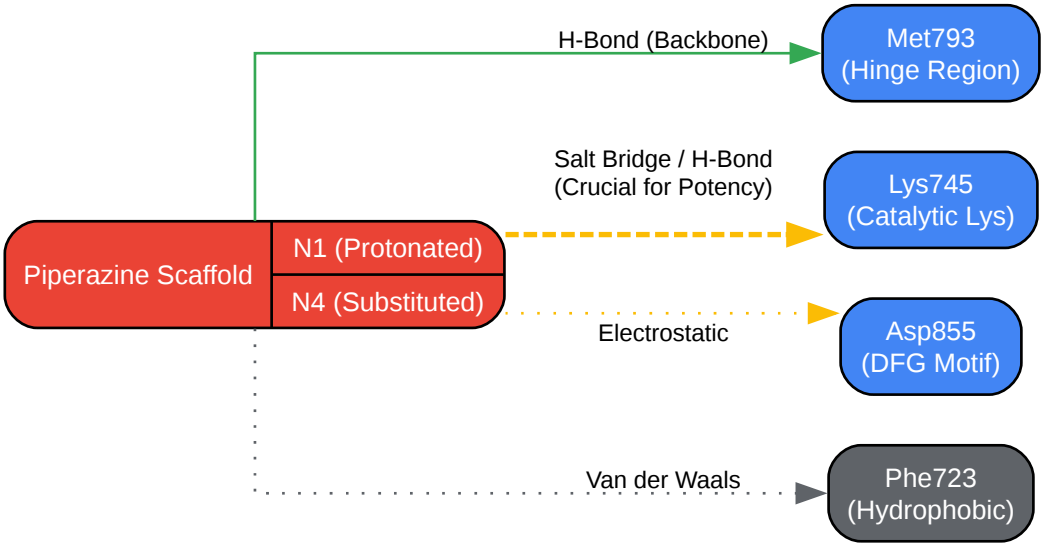
Analysis:

- Structural Insight: The piperazine ring mimics the piperidine ring of Donepezil, stacking against Trp86 via Pi-Cation or Pi-Alkyl interactions.
- Selectivity: The flexibility of the piperazine allows these compounds to adapt to the narrow gorge of AChE, which is often difficult for rigid fused-ring systems.

Visualizing the Interaction Network

Understanding how the piperazine scaffold binds is crucial. The diagram below illustrates the typical interaction network for a high-affinity piperazine inhibitor in a kinase pocket (like EGFR).

DOT Diagram: Piperazine Interaction Map



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Figure 2: Interaction map showing the critical role of the protonated piperazine nitrogen in forming salt bridges with catalytic lysine residues (e.g., Lys745 in EGFR).

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